

In-Depth Technical Guide to the Safe Handling of Benzophenone-4-maleimide

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Compound of Interest

Compound Name: Benzophenone-4-maleimide

Cat. No.: B014155

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Benzophenone-4-maleimide** (CAS No. 92944-71-3), a heterobifunctional crosslinking reagent. Adherence to these guidelines is critical to ensure personnel safety and maintain experimental integrity.

Chemical Identification and Physical Properties

Benzophenone-4-maleimide is a light beige solid utilized for its dual reactivity. The maleimide group reacts specifically with sulfhydryl (thiol) groups, while the benzophenone moiety can be photo-activated by UV light to form covalent bonds with C-H bonds.[1]

Property	Value	Reference(s)
CAS Number	92944-71-3	[2]
Molecular Formula	C ₁₇ H ₁₁ NO ₃	[2]
Molecular Weight	277.27 g/mol	[2]
Melting Point	155-157 °C	[3]
Appearance	Light Beige Solid	[4]
Solubility	Chloroform: 50 mg/mL	[3]
Storage Temperature	2-8°C	[2][3]

Hazard Identification and Toxicology

Benzophenone-4-maleimide is classified as an irritant. Direct contact can cause irritation to the skin, eyes, and respiratory system.[\[2\]](#)

GHS Hazard Classification:

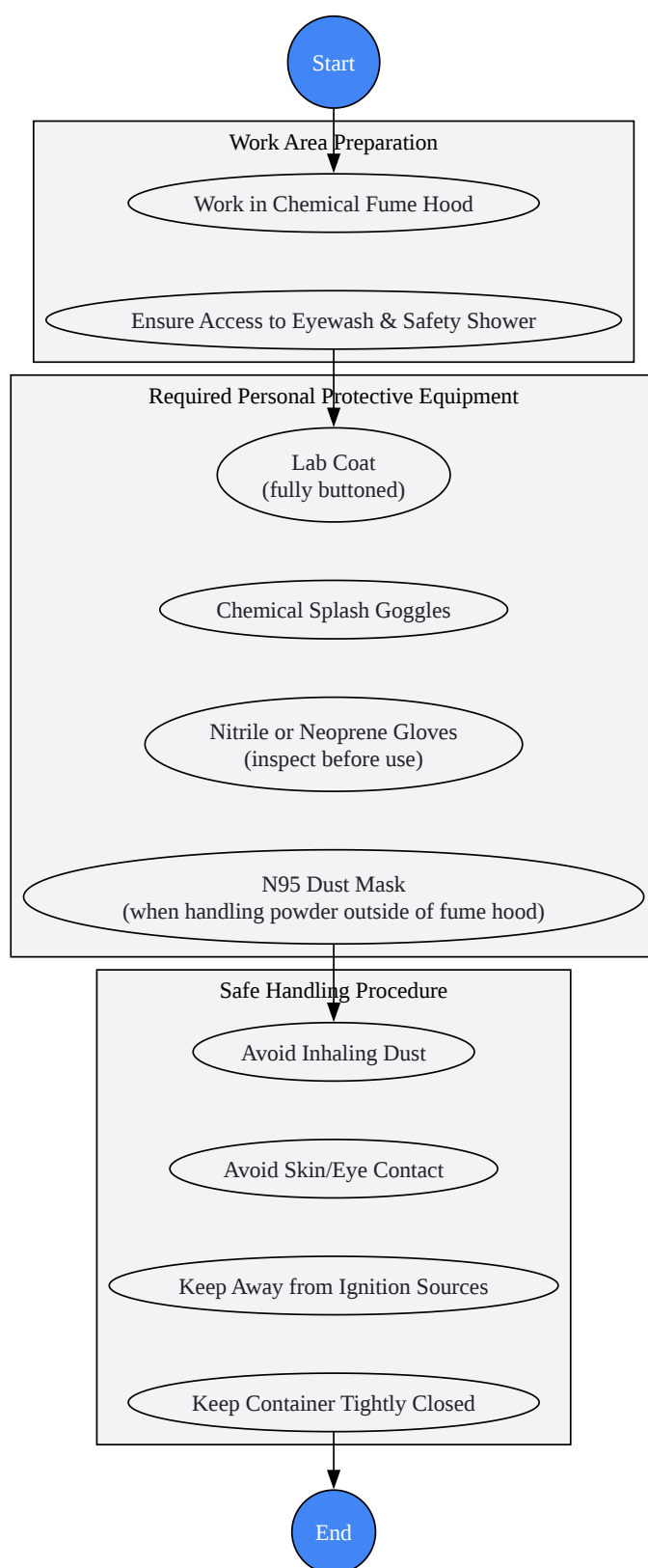
Hazard Class	GHS Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Toxicological Data Summary:

Quantitative toxicity data (e.g., LD50, LC50) for **Benzophenone-4-maleimide** (CAS 92944-71-3) is not readily available in the reviewed literature. It is important to distinguish it from the structurally different compound Benzophenone-4 (Sulisobenzene, CAS No. 4065-45-6), for which an oral LD50 (rat) of 3530 mg/kg has been reported.[\[5\]](#)[\[6\]](#) Due to the lack of specific data, **Benzophenone-4-maleimide** should be handled as a substance of unknown toxicity, and exposure should be minimized.

Personal Protective Equipment (PPE) and Handling

Proper PPE is mandatory when handling **Benzophenone-4-maleimide** to prevent exposure.



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Figure 1. Workflow for PPE selection and safe handling.

First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	Remove the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and drink 2-4 cupfuls of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

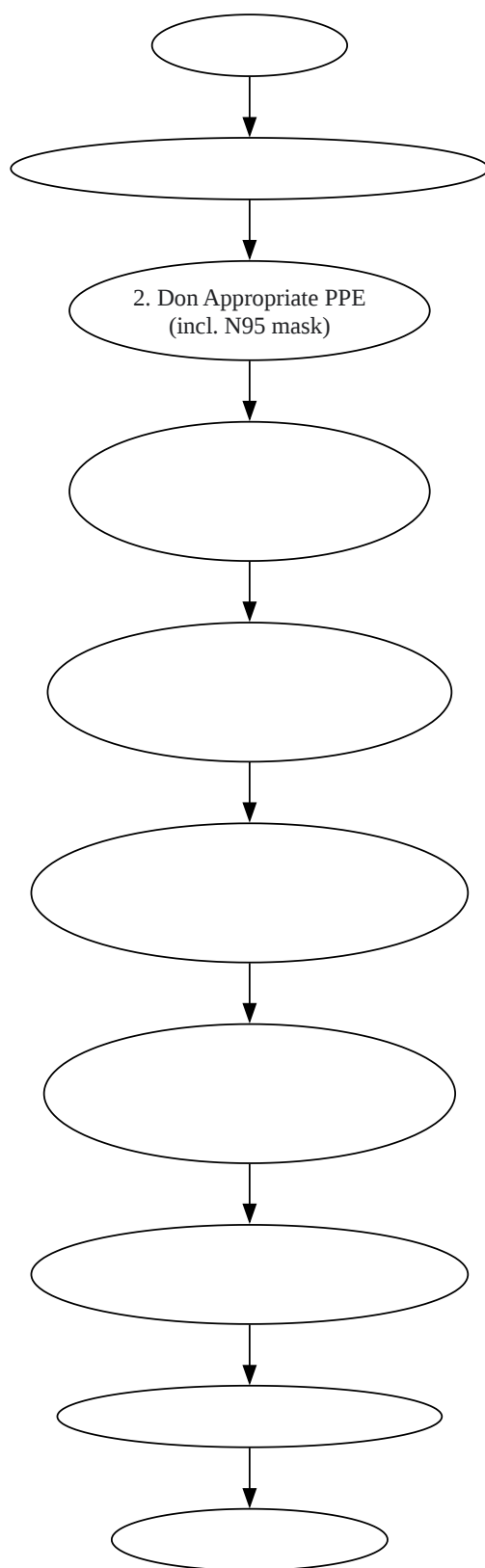
Stability and Reactivity

Parameter	Description
Reactivity	The maleimide group is highly reactive towards sulfhydryl (thiol) groups, especially at a pH of 6.5-7.5.[1][7] The benzophenone group is photo-reactive and can be activated by UV light (approx. 250-360 nm).[1]
Chemical Stability	Stable under recommended storage conditions (2-8°C, protected from light, tightly sealed).[2]
Incompatible Materials	Strong oxidizing agents, strong acids, and strong bases. Avoid contact with thiols unless conjugation is intended.
Hazardous Decomposition Products	Thermal decomposition may produce carbon monoxide, carbon dioxide, and nitrogen oxides. [7]

Experimental Protocols

Protocol for Handling a Small Solid Spill

This protocol is for small spills of **Benzophenone-4-maleimide** powder that can be managed by trained laboratory personnel.



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Figure 2. Step-by-step workflow for solid spill cleanup.

Detailed Steps:

- **Alert and Restrict:** Immediately alert others in the vicinity and restrict access to the spill area.
- **Don PPE:** Ensure you are wearing the appropriate PPE as described in Section 3.0, including an N95 respirator to prevent inhalation of the powder.^[2]
- **Contain Dust:** Gently cover the spill with a damp paper towel to prevent the powder from becoming airborne.^{[6][8]} Do not pour water directly on the spill.
- **Collect Spill:** Carefully sweep or scoop the contained material into a designated, sealable container labeled "Hazardous Waste."^{[6][9]}
- **Decontaminate:** Wipe the spill area first with a damp cloth (e.g., using 70% ethanol), followed by a thorough cleaning with soap and water.
- **Dispose of Materials:** Place all contaminated cleaning materials (paper towels, gloves, etc.) into the hazardous waste container.
- **Final Disposal:** Seal the container, ensure it is properly labeled with the chemical name and hazard warnings, and arrange for pickup through your institution's Environmental Health and Safety (EHS) department.
- **Hygiene:** Wash hands thoroughly with soap and water after the cleanup is complete.

Protocol for Deactivation and Disposal of Waste

Due to the reactivity of the maleimide group, it is best practice to deactivate or "quench" any waste solutions or surplus material before disposal. This converts the reactive maleimide into a more stable thioether.^[9]

Materials:

- Waste containing **Benzophenone-4-maleimide**
- Quenching solution: ~100 mM of a thiol-containing compound (e.g., Dithiothreitol (DTT) or β -mercaptoethanol (BME)) in a suitable buffer (e.g., PBS).

- Designated hazardous waste container.

Procedure:

- Prepare Quenching Solution: In a chemical fume hood, prepare the quenching solution.
- Reaction: To the waste container holding the **Benzophenone-4-maleimide**, add a 10-fold molar excess of the quenching solution.[9]
- Incubation: Gently mix the contents and allow the reaction to proceed for at least 2 hours at room temperature to ensure complete deactivation of the maleimide group.[9]
- Collection and Labeling:
 - Deactivated Liquid Waste: Collect the solution in a clearly labeled, sealed, and chemically compatible waste container. Label as "Hazardous Waste: Deactivated **Benzophenone-4-maleimide** with [Name of Quenching Agent]".[9]
 - Unused Solid Waste: Keep in its original, sealed container. Label as "Hazardous Waste: Unused **Benzophenone-4-maleimide**".
 - Contaminated Solid Waste (e.g., pipette tips, tubes): Collect in a designated, sealed plastic bag or container. Label as "Hazardous Waste: **Benzophenone-4-maleimide** contaminated debris".[9]
- Final Disposal: Arrange for the collection of all hazardous waste through your institution's EHS office or a licensed contractor. Complete all necessary hazardous waste disposal forms.

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